

# A Technical Guide to Picolinoyl Chloride Hydrochloride: Properties, Synthesis, and Applications

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Picolinoyl chloride hydrochloride*

Cat. No.: *B116730*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **picolinoyl chloride hydrochloride**, a versatile reagent in organic synthesis. It covers the fundamental chemical and physical properties, detailed experimental protocols for its synthesis and application in acylation reactions, and its role in modern drug discovery and development.

## Core Chemical and Physical Properties

**Picolinoyl chloride hydrochloride** is a reactive compound, primarily utilized as an acylating agent in the synthesis of a wide range of chemical entities, including pharmaceuticals and agrochemicals. Its utility stems from the presence of a reactive acyl chloride group attached to a pyridine ring.

Identifier	Value	Source(s)
CAS Number	39901-94-5	<a href="#">[1]</a>
Molecular Formula	C <sub>6</sub> H <sub>5</sub> Cl <sub>2</sub> NO	<a href="#">[2]</a>
Molecular Weight	178.02 g/mol	<a href="#">[3]</a>

Physical Property	Value	Source(s)
Appearance	White to off-white crystalline powder or solid. May also appear as a white to purple to red solid.	[1][4]
Odor	Pungent	[4]
Melting Point	Approximately 60-65 °C	[4]
Density	Approximately 1.37 g/cm <sup>3</sup>	[4]
Solubility	Soluble in alcohols and other polar organic solvents. Insoluble in water, with which it reacts (hydrolysis).	[4][5]

Computed Property	Value	Source(s)
Complexity	116	[2][6]
Heavy Atom Count	10	[2][6]
Hydrogen Bond Acceptor Count	2	[2][6]
Hydrogen Bond Donor Count	1	[2]
Rotatable Bond Count	1	[2][6]

## Synthesis and Experimental Protocols

The primary route for synthesizing **picolinoyl chloride hydrochloride** involves the chlorination of its precursor, picolinic acid.

This protocol describes the conversion of picolinic acid to **picolinoyl chloride hydrochloride** using a chlorinating agent such as thionyl chloride, followed by the introduction of hydrochloric acid.

#### Materials:

- Picolinic acid
- Thionyl chloride ( $\text{SOCl}_2$ ) or Oxalyl chloride
- Anhydrous dichloromethane (DCM) or another suitable inert solvent
- Anhydrous hydrogen chloride (gas or in a suitable solvent)
- Round-bottom flask with a reflux condenser
- Magnetic stirrer and heating mantle
- Rotary evaporator

#### Procedure:

- **Reaction Setup:** In a dry round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), suspend picolinic acid in an excess of thionyl chloride or an anhydrous solvent like DCM if using oxalyl chloride.
- **Chlorination:** Gently reflux the mixture. The reaction progress can be monitored by the dissolution of the solid picolinic acid.
- **Removal of Excess Reagent:** Once the reaction is complete, remove the excess thionyl chloride or solvent under reduced pressure using a rotary evaporator.
- **Hydrochloride Salt Formation:** Dissolve the resulting crude picolinoyl chloride in a suitable anhydrous solvent and treat with anhydrous hydrogen chloride until precipitation of the hydrochloride salt is complete.
- **Isolation and Purification:** Isolate the precipitated **picolinoyl chloride hydrochloride** by filtration, wash with a cold, non-polar solvent to remove impurities, and dry under vacuum.

This protocol outlines a general method for the acylation of a primary or secondary amine with **picolinoyl chloride hydrochloride** to form the corresponding amide.

#### Materials:

- Amine substrate
- **Picolinoyl chloride hydrochloride**
- Anhydrous dichloromethane (DCM) or a similar aprotic solvent
- A suitable base (e.g., triethylamine or pyridine)
- Standard laboratory glassware for inert atmosphere reactions
- Magnetic stirrer and ice bath
- Separatory funnel
- Drying agent (e.g., anhydrous magnesium sulfate or sodium sulfate)
- Silica gel for column chromatography

#### Procedure:

- **Reaction Setup:** Dissolve the amine substrate (1.0 equivalent) in anhydrous DCM in a dry flask under an inert atmosphere. Cool the solution to 0 °C using an ice bath.
- **Addition of Base:** Add the base (typically 2.2 equivalents to neutralize both the hydrochloride salt and the HCl generated in the reaction) dropwise to the cooled solution.
- **Addition of Acylating Agent:** Slowly add a solution of **picolinoyl chloride hydrochloride** (1.1-1.2 equivalents) in anhydrous DCM to the reaction mixture.
- **Reaction Monitoring:** Stir the reaction at 0 °C for approximately 30 minutes, then allow it to warm to room temperature. Monitor the reaction's progress using Thin Layer Chromatography (TLC).
- **Work-up:** Upon completion, quench the reaction with a saturated aqueous solution of sodium bicarbonate. Transfer the mixture to a separatory funnel, separate the organic layer, and wash it sequentially with water and brine.

- **Drying and Concentration:** Dry the organic layer over an anhydrous drying agent, filter, and concentrate the solvent under reduced pressure to obtain the crude product.
- **Purification:** Purify the crude amide product using silica gel column chromatography with an appropriate eluent system (e.g., a gradient of ethyl acetate in hexanes).

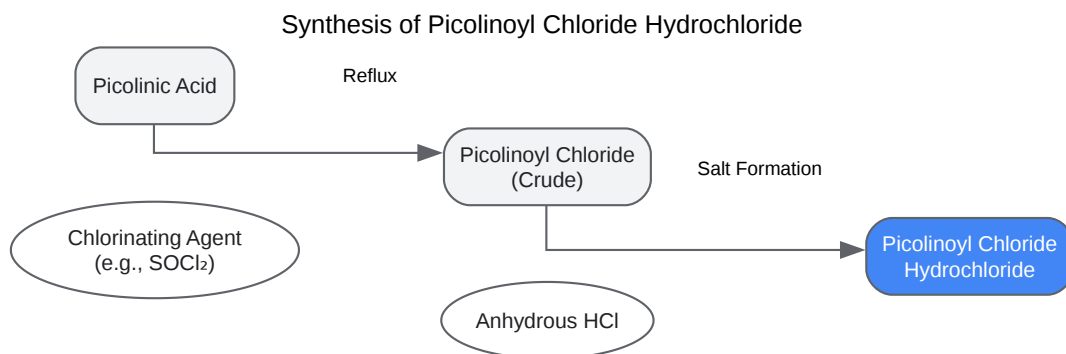
## Applications in Research and Development

**Picolinoyl chloride hydrochloride** is a valuable building block in several areas of chemical and pharmaceutical research.

- **Pharmaceutical Synthesis:** It serves as a key intermediate in the synthesis of various active pharmaceutical ingredients (APIs). The picolinoyl moiety is present in a number of compounds with diverse biological activities.
- **Acylating Agent:** Its primary use is as an acylating agent to introduce the picolinoyl group into molecules containing nucleophilic functional groups like amines and alcohols, forming stable amide and ester linkages, respectively.<sup>[4]</sup>
- **Peptide Synthesis:** In peptide synthesis, it can be used to acylate the N-terminus of a peptide chain or the side chain of certain amino acids, although other specialized coupling reagents are more common in modern solid-phase peptide synthesis (SPPS).<sup>[5]</sup>
- **Proteomics:** The compound is also utilized in proteomics research for the chemical labeling of proteins to study their interactions and functions.<sup>[7]</sup>

## Visualizing Chemical Workflows

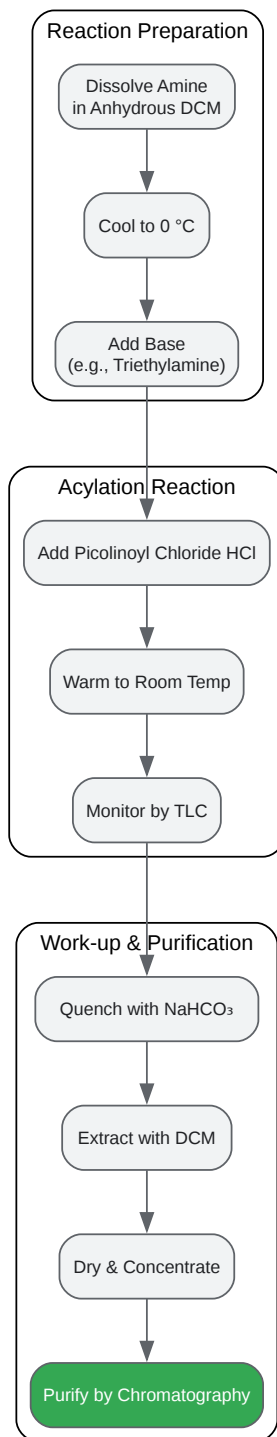
To aid in the understanding of the experimental processes, the following diagrams illustrate the synthesis of **picolinoyl chloride hydrochloride** and a general acylation reaction workflow.



[Click to download full resolution via product page](#)

Caption: Synthesis of **Picolinoyl Chloride Hydrochloride**.

## General Acylation Reaction Workflow

[Click to download full resolution via product page](#)

Caption: General Acylation Reaction Workflow.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Picolinoyl chloride hydrochloride | 39901-94-5 [sigmaaldrich.com]
- 2. a2bchem.com [a2bchem.com]
- 3. 39901-94-5 | Picolinoyl chloride hydrochloride | Inorganic Salts | Ambeed.com [ambeed.com]
- 4. chembk.com [chembk.com]
- 5. CAS 39901-94-5: Picolinoyl chloride hydrochloride [cymitquimica.com]
- 6. Picolinoyl Chloride Hydrochloride | C<sub>6</sub>H<sub>5</sub>Cl<sub>2</sub>NO | CID 135033 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. Buy Picolinoyl chloride hydrochloride | 39901-94-5 [smolecule.com]
- To cite this document: BenchChem. [A Technical Guide to Picolinoyl Chloride Hydrochloride: Properties, Synthesis, and Applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b116730#picolinoyl-chloride-hydrochloride-cas-number-and-molecular-weight]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)



# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)